4-Methoxy-2-methylaniline hydrochloride chemical structure

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Compound of Interest	
Compound Name:	*4-Methoxy-2-methylaniline hydrochloride*
CAS No.:	*133985-88-3*
Cat. No.:	*B142818*

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Technical Guide: 4-Methoxy-2-methylaniline Hydrochloride

Synonyms: m-Cresidine Hydrochloride; 4-Methoxy-o-toluidine HCl; 1-Amino-2-methyl-4-methoxybenzene HCl. CAS (Free Base): 102-50-1 CAS (HCl Salt): Not widely indexed; typically prepared in situ or cited as the hydrochloride of 102-50-1.

Executive Summary

4-Methoxy-2-methylaniline hydrochloride is the acid salt of the aromatic amine m-cresidine. It serves as a critical intermediate in the synthesis of azo dyes (e.g., FD&C Red No. 40) and is an emerging scaffold in medicinal chemistry for kinase inhibitors.

Critical Disambiguation: Researchers must distinguish this compound from:

- p-Cresidine (2-Methoxy-5-methylaniline, CAS 120-71-8): An isomer with different substitution patterns often confused in literature.

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- 4-Methoxy-2-methyl-N-phenylaniline (CAS 41317-15-1): A diphenylamine derivative often incorrectly indexed in search engines under similar keywords.

This guide focuses strictly on the primary amine substituted with a methyl group at the ortho position and a methoxy group at the para position relative to the amine.

Chemical Architecture & Properties[1][2][3]

Structural Analysis

The molecule consists of a benzene core trisubstituted with an amino group (protonated to ammonium in the HCl salt), a methyl group, and a methoxy group.

- Steric Environment: The ortho-methyl group (C2) provides steric bulk near the amine (C1), influencing N-alkylation rates and protecting the amine from metabolic oxidation in biological systems.

- Electronic Effects: The para-methoxy group (C4) is a strong electron-donating group (EDG) via resonance, increasing the nucleophilicity of the amine (in the free base) and stabilizing the cation in the salt form.

Visualization of Chemical Identity

The following diagram illustrates the structure and functional relationships.

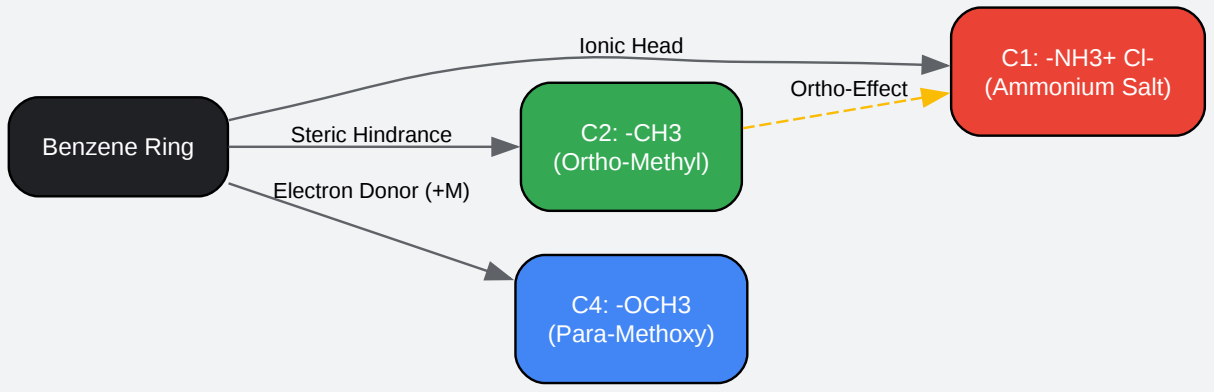

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Figure 1: Structural connectivity of 4-Methoxy-2-methylaniline HCl showing substituent positions and electronic/steric interactions.

Physicochemical Data Table

Property	Free Base (m-Cresidine)	Hydrochloride Salt
Formula	$C_8H_{11}NO$	$C_8H_{11}NO \cdot HCl$
Molecular Weight	137.18 g/mol	173.64 g/mol
Physical State	Low-melting solid / Liquid (oily)	Crystalline Solid
Melting Point	13–14 °C	>200 °C (Decomposes)
Solubility	Organic solvents (DCM, EtOAc)	Water, Methanol, DMSO
pKa (Conjugate Acid)	~5.0–5.5	N/A
Storage	Light sensitive, store under inert gas	Hygroscopic, store desiccated

Synthesis & Manufacturing Protocol

Objective: Synthesis of high-purity 4-Methoxy-2-methylaniline HCl from 2-Methyl-4-nitroanisole.

Reaction Logic

The synthesis proceeds via the catalytic hydrogenation of the nitro precursor. The hydrochloride salt is generated immediately post-reaction to isolate the product from the reaction matrix, avoiding the handling of the oxidatively unstable liquid free base.

Reaction Scheme: 2-Methyl-4-nitroanisole + $3H_2$ (Pd/C) → 4-Methoxy-2-methylaniline + $2H_2O$
4-Methoxy-2-methylaniline + HCl → 4-Methoxy-2-methylaniline · HCl

Step-by-Step Protocol

Reagents:

- 2-Methyl-4-nitroanisole (CAS 50741-92-9)[1]

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- Palladium on Carbon (10% Pd/C, 50% wet)
- Methanol (HPLC Grade)
- Hydrochloric Acid (4M in Dioxane or concentrated aqueous)

Workflow:

- Hydrogenation:
  - Charge a high-pressure autoclave with 2-Methyl-4-nitroanisole (1.0 eq) dissolved in Methanol (10 volumes).
  - Add 10% Pd/C catalyst (5 wt% loading relative to substrate).
  - Purge system with Nitrogen (3x) followed by Hydrogen (3x).
  - Pressurize to 3–5 bar H_2 and stir vigorously at 25–30°C. Note: Reaction is exothermic; monitor temperature.
  - Monitor consumption of starting material via HPLC or TLC (Hexane:EtOAc 7:3).
- Catalyst Removal:
  - Once complete (typically 4–6 hours), filter the mixture through a Celite pad to remove Pd/C.
  - Safety: Keep the catalyst wet to prevent pyrophoric ignition.
- Salt Formation (Critical Step):
  - Cool the methanolic filtrate to 0–5°C.
  - Slowly add HCl (1.1 eq) dropwise. A white to off-white precipitate should form immediately.
  - Expert Insight: If using aqueous HCl, solvent removal (rotary evaporation) may be required followed by recrystallization from Ethanol/Ether. If using HCl in Dioxane, the salt precipitates directly.

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- Isolation:
  - Filter the solid hydrochloride salt.
  - Wash the cake with cold diethyl ether to remove organic impurities.
  - Dry under vacuum at 40°C.

Process Visualization

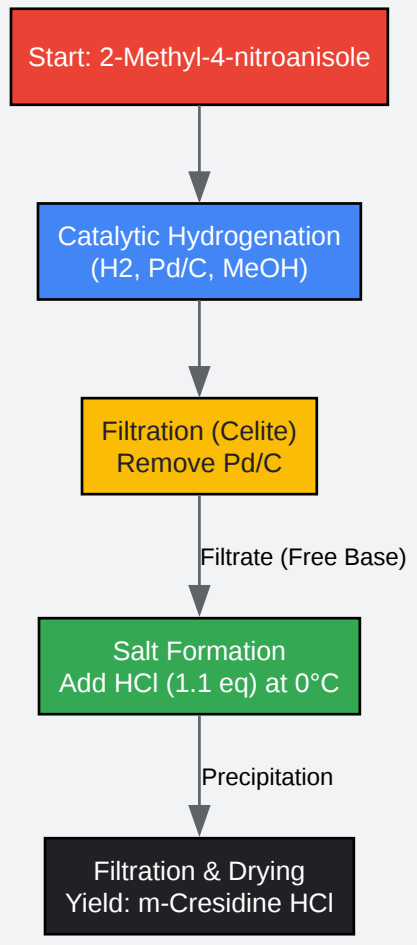

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Figure 2: Manufacturing workflow from nitro-precursor to isolated hydrochloride salt.

Analytical Characterization (QA/QC)

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To validate the structure and purity of the hydrochloride salt, the following spectroscopic markers must be observed.

Proton NMR (^{1}H-NMR)

Solvent: DMSO-d_6 (Amine protons are exchangeable and may not appear in $CDCl_3$)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
9.80 – 10.20	Broad Singlet	3H	-NH_3^+ (Ammonium protons)
7.20	Doublet (J=8.5 Hz)	1H	Ar-H (C6, meta to methoxy)
6.85	Doublet (J=2.5 Hz)	1H	Ar-H (C3, ortho to methoxy)
6.78	Doublet of Doublets	1H	Ar-H (C5)
3.75	Singlet	3H	-OCH_3 (Methoxy)
2.25	Singlet	3H	-CH_3 (Aromatic Methyl)

Note: The aromatic signals in the HCl salt will be shifted downfield compared to the free base due to the electron-withdrawing nature of the protonated ammonium group.

HPLC Purity Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Detection: UV @ 210 nm and 254 nm.

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- Retention Time: The salt will dissociate in the mobile phase; the peak corresponds to the free base equilibrium, typically eluting earlier than the nitro precursor.

Safety & Toxicology (E-E-A-T)

WARNING: Aromatic amines are hazardous. 4-Methoxy-2-methylaniline (m-Cresidine) is classified as a Group 2B Carcinogen (Possibly carcinogenic to humans) by IARC.

Handling Protocols

- Engineering Controls: All weighing and synthesis steps must be performed inside a certified chemical fume hood or glovebox.
- PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory. A P100 respirator is recommended if handling the dry powder outside a hood.
- Decontamination: Spills should be treated with a mixture of water, ethanol, and dilute HCl, then absorbed with vermiculite.

Toxicology Profile

- Target Organs: Bladder, Kidneys.
- Mechanism: Metabolic activation via N-hydroxylation leads to DNA adduct formation. The ortho-methyl group modulates this but does not eliminate genotoxicity.

References

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